

An In-depth Technical Guide on the Structure and Chemical Properties of SZUH280

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Abstract

SZUH280 is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed for the targeted degradation of Histone Deacetylase 8 (HDAC8), an enzyme implicated in the progression of various cancers. Structurally, **SZUH280** is a heterobifunctional molecule that joins a ligand for HDAC8, PCI-34051, to a ligand for the E3 ubiquitin ligase Cereblon (CRBN), pomalidomide, via a flexible linker. This unique construction facilitates the ubiquitination and subsequent proteasomal degradation of HDAC8, offering a promising therapeutic strategy for cancers characterized by HDAC8 overexpression. This document provides a comprehensive overview of the structure, chemical properties, and mechanism of action of **SZUH280**, along with detailed experimental protocols for its synthesis and biological characterization.

Structure and Chemical Properties

SZUH280 is a chimeric molecule engineered to induce the degradation of HDAC8.[1] It is comprised of three key components: the HDAC8 inhibitor PCI-34051, a linker moiety, and the CRBN-binding ligand pomalidomide. This design allows **SZUH280** to simultaneously bind to both HDAC8 and the CRBN E3 ubiquitin ligase, thereby bringing them into close proximity.

Physicochemical Properties



A summary of the key physicochemical properties of **SZUH280** is presented in Table 1. These properties are crucial for understanding the molecule's absorption, distribution, metabolism, and excretion (ADME) profile, as well as its potential for oral bioavailability.

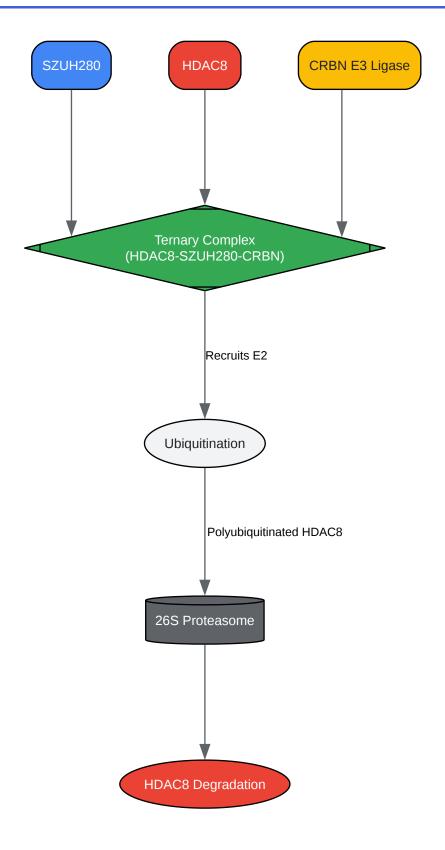
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Molecular Weight	760.80 g/mol	Calculated
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Calculated LogP	2.65	Chemicalize
Hydrogen Bond Donors	4	Chemicalize
Hydrogen Bond Acceptors	12	Chemicalize

Table 1: Physicochemical properties of **SZUH280**.

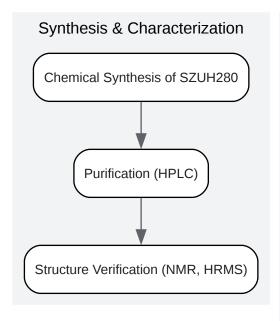
Mechanism of Action

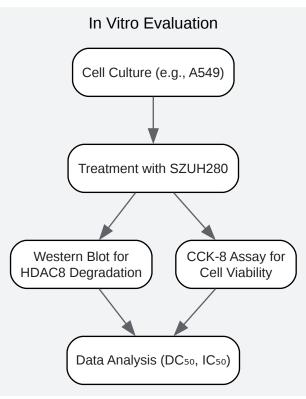
SZUH280 functions as a PROTAC, a molecule designed to hijack the cell's natural protein disposal system to eliminate a specific target protein. The mechanism of action involves the formation of a ternary complex between HDAC8, **SZUH280**, and the CRBN E3 ubiquitin ligase. This proximity induces the transfer of ubiquitin from the E2 ubiquitin-conjugating enzyme to HDAC8. The polyubiquitinated HDAC8 is then recognized and degraded by the 26S proteasome.











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